

Comprehensive Technical Guide: Supply Chain and Applications of CAS 35623-03-1

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3,5-Trichloro-6-(trifluoromethyl)pyridin-4-amine

Cat. No.: B13305821

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(4-Amino-2,3,5-trichloro-6-(trifluoromethyl)pyridine)

Executive Summary

CAS 35623-03-1, chemically identified as 4-Amino-2,3,5-trichloro-6-(trifluoromethyl)pyridine, is a highly specialized halogenated pyridine intermediate. It serves as a critical scaffold in the synthesis of next-generation agrochemicals (herbicides and fungicides) and pharmaceutical candidates requiring electron-deficient heterocyclic cores.

This guide provides a technical analysis of its commercial availability, synthesis pathways, and procurement strategies. Unlike common reagents, this compound occupies a niche in the "fine chemical" sector—widely available in catalog quantities (mg to g) for R&D, but requiring lead time for bulk (kg+) procurement. Its structural value lies in the trifluoromethyl (-CF₃) group at the 6-position, which enhances lipophilicity and metabolic stability in bioactive targets, combined with the 4-amino handle for further derivatization.

Chemical Identity & Physicochemical Properties

Understanding the precise chemical structure is prerequisite for validating supplier specifications.

Property	Specification
CAS Number	35623-03-1
IUPAC Name	4-Amino-2,3,5-trichloro-6-(trifluoromethyl)pyridine
Synonyms	2,3,5-Trichloro-6-(trifluoromethyl)pyridin-4-amine
Molecular Formula	C ₆ H ₂ Cl ₃ F ₃ N ₂
Molecular Weight	265.45 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	130–134 °C (typical)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water
LogP	~3.5 (Predicted) – Highly Lipophilic

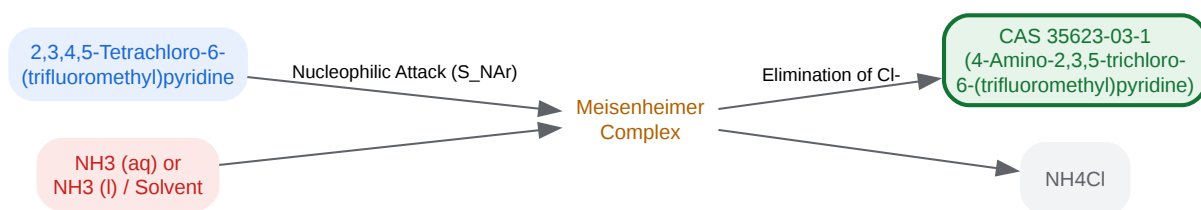
Synthesis & Manufacturing Landscape

Industrial Synthesis Pathway

The commercial production of CAS 35623-03-1 typically follows a Nucleophilic Aromatic Substitution (S_NAr) mechanism. The starting material is usually 2,3,4,5-Tetrachloro-6-(trifluoromethyl)pyridine, which is subjected to ammonolysis.

Mechanism Insight: In perhalogenated pyridines, the 4-position is highly activated towards nucleophilic attack due to the para-relationship with the ring nitrogen. The electron-withdrawing nature of the -CF₃ group at the 6-position and chlorine atoms further destabilizes the ring electron density, facilitating the displacement of the 4-chloro substituent by ammonia.

Synthesis Workflow Diagram



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Figure 1: Industrial synthesis pathway via ammonolysis of perchlorinated pyridine precursors.

Commercial Availability & Supplier Landscape

The supply chain for CAS 35623-03-1 is segmented into Catalog Suppliers (immediate stock, high price/gram) and Custom Synthesis/Bulk Manufacturers (lead time, lower price/kg).

Supplier Tier Analysis

Supplier Type	Typical Pack Size	Lead Time	Purity Grade	Target Audience
Tier 1: Global Catalogs (e.g., Sigma, TCI)	100mg – 5g	1-3 Days	>97% (HPLC)	Academic Labs, Early Discovery
Tier 2: Specialized Fine Chem (e.g., BLD Pharm, ChemScene)	1g – 100g	1-2 Weeks	>95-98%	MedChem, Process Dev
Tier 3: Bulk Manufacturers (China/India CROs)	1kg – 100kg	4-8 Weeks	>98% (Industrial)	Agrochemical Production, Pilot Plant

Verified Suppliers (Snapshot)

Note: Availability fluctuates. Always verify current stock.

- BLD Pharm: Reliable source for gram-scale quantities. Often holds stock in Shanghai or US warehouses.
- ChemScene: Specializes in bioactive small molecules and intermediates; typically offers >98% purity.
- Arctom: Known for carrying halogenated pyridine building blocks.[\[1\]](#)[\[2\]](#)
- Combi-Blocks: Frequently stocks fluorinated heterocycles with competitive pricing for 10g-100g blocks.

Procurement Strategy

- For Screening (mg scale): Prioritize Tier 1/2 suppliers with verified NMR data to avoid false negatives in biological assays due to impurities.
- For Scale-up (kg scale): Do not simply order multiple catalog packs. Request a "Custom Synthesis" quote from Tier 3 suppliers. You must specify:
 - Impurity Profile: Request limits on the 2-amino isomer (regioisomer byproduct), which can be difficult to separate.
 - Water Content: Ensure <0.5% if using in moisture-sensitive downstream coupling (e.g., Buchwald-Hartwig).

Applications in Drug & Agrochemical Development

Agrochemical Intermediates

The primary utility of CAS 35623-03-1 is as a building block for pyridine-based herbicides and fungicides.

- Picloram Analogs: It serves as a structural analog to the herbicide Picloram (4-amino-3,5,6-trichloropicolinic acid), where the carboxyl group is replaced or modified, and the CF₃ group adds lipophilicity to improve leaf cuticle penetration.
- Resistance Management: The introduction of the trifluoromethyl group often alters the binding mode to target enzymes (e.g., auxin receptors), potentially overcoming resistance

developed against non-fluorinated predecessors.

Pharmaceutical Scaffolds

In medicinal chemistry, the electron-deficient pyridine ring is used to:

- **Modulate pKa:** The CF₃ and Cl groups significantly lower the basicity of the pyridine nitrogen, reducing off-target hERG binding.
- **Linker Chemistry:** The 4-amino group is a versatile handle for urea formation (reaction with isocyanates) or sulfonamide synthesis.

Quality & Regulatory Considerations

Critical Impurities

When sourcing CAS 35623-03-1, the Certificate of Analysis (CoA) must be scrutinized for:

- **Regioisomers:** 2-Amino-3,4,5-trichloro-6-(trifluoromethyl)pyridine. (Hard to separate; requires HPLC validation).
- **Hydrolysis Products:** 4-Hydroxy derivatives (if moisture control during synthesis was poor).

Handling & Safety (EHS)

- **Hazard Class:** Irritant (Skin/Eye).
- **GHS Codes:** H315, H319, H335.
- **Protocol:** Handle in a fume hood. Fluorinated pyridines can be potent sensitizers. Avoid contact with strong oxidizers.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 2760690, 2,3,6-Trichloro-5-(trifluoromethyl)pyridine. Retrieved from [\[Link\]](#) (Note: Precursor and related structure data).

- Asian Journal of Chemistry (2013). Synthesis, Characterization and Crystal Structure of 2,3,6-Trichloro-5-(trichloromethyl)pyridine. Retrieved from [[Link](#)](Describes the chlorination/fluorination pathways for this class of compounds).

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Sources

- 1. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 2. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. [Comprehensive Technical Guide: Supply Chain and Applications of CAS 35623-03-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13305821/docs#comprehensive-technical-guide-supply-chain-and-applications-of-cas-35623-03-1>]

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